

Technical Support Center: Refining Enigmol Dosage for Maximal Tumor Suppression

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Compound of Interest

Compound Name: *Enigmol*

Cat. No.: *B1244460*

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This technical support center provides researchers, scientists, and drug development professionals with essential information for effectively utilizing **Enigmol** in pre-clinical cancer studies. The following troubleshooting guides and frequently asked questions (FAQs) address common challenges in optimizing **Enigmol** dosage to achieve maximum tumor suppression while minimizing toxicity.

Frequently Asked Questions (FAQs)

Q1: What is **Enigmol** and what is its primary mechanism of action?

A1: **Enigmol**, or (2S,3S,5S)-2-amino-3,5-dihydroxyoctadecane, is a synthetic sphingoid base analog.^{[1][2]} Unlike naturally occurring sphingoid bases, **Enigmol** is designed to be more persistent in cells because it cannot be phosphorylated by sphingosine kinases and is only slowly N-acylated.^{[1][2]} Its anticancer activity has been linked to several mechanisms, most notably the "normalization" of aberrant β -catenin accumulation in the nucleus and cytoplasm of cancer cells.^{[1][2]} **Enigmol** promotes the proteasomal degradation of β -catenin, likely by increasing its phosphorylation by GSK-3 β .^[1]

Q2: What is a recommended starting dose for in vitro studies?

A2: For initial in vitro experiments, a concentration range of 8 μ M to 12 μ M is a good starting point for many cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) for **Enigmol** has been found to be within this range for cell lines such as HT29 (colon cancer) and DU145 (prostate cancer) after 24 hours of treatment.^[1] It is important to note that at these concentrations, near-complete elimination of viable cells may be observed between 48 and 72 hours.^[1]

Q3: What are the recommended starting doses for in vivo animal studies?

A3: The optimal dosage and administration route for in vivo studies depend on the cancer model. Based on published studies, the following are effective starting points:

- Oral Gavage (Prostate Cancer Xenografts): A daily dose of 10 mg/kg has been shown to significantly suppress tumor growth in nude mice with PC-3 xenografts.^[1] A lower dose of 3 mg/kg was found to be ineffective.^[3]
- Intraperitoneal (i.p.) Injection (Prostate Cancer Xenografts): For DU145 prostate cancer xenografts, 8 mg/kg administered daily for five days resulted in a significant reduction in tumor size.^[1]
- Dietary Admixture (Intestinal Cancer Model): In a Min mouse model for intestinal cancer, a diet containing 0.025% (w/w) **Enigmol** administered for 45 days reduced the number of intestinal tumors by approximately half.^{[1][2]}

Q4: Is **Enigmol** orally bioavailable?

A4: Yes, **Enigmol** is orally bioavailable and has demonstrated anti-tumor efficacy when administered orally in mouse models.^{[1][2]}

Q5: What are the known side effects or toxicities associated with **Enigmol**?

A5: At therapeutically effective doses, **Enigmol** has shown minimal host toxicity. For instance, at a dietary concentration of 0.025%, there were no adverse effects on body weight or biomarkers for liver and kidney function in Min mice.^[1] Similarly, i.p. injections of 8 mg/kg and oral gavage of 10 mg/kg in xenograft models did not result in significant weight loss or other signs of toxicity.^[1] However, higher doses, such as 0.1% **Enigmol** in the diet, have been associated with reduced weight gain.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
High cell viability in in vitro assays at standard doses (8-12 μ M).	Cell line may be less sensitive to Enigmol. Incubation time may be too short.	- Perform a dose-response curve to determine the specific IC50 for your cell line. - Extend the incubation period to 48 or 72 hours, as Enigmol's cytotoxic effects are time-dependent.[1]
No significant tumor suppression in in vivo xenograft models at 10 mg/kg oral dose.	Insufficient drug exposure in the tumor tissue. The tumor model may be resistant.	- Consider increasing the dose, but monitor for signs of toxicity. - Evaluate alternative administration routes, such as intraperitoneal injection, which has been shown to be effective.[1] - Analyze Enigmol concentration in tumor tissue to confirm adequate delivery.
Weight loss or other signs of toxicity observed in animal models.	The administered dose is too high for the specific animal model or strain.	- Reduce the dosage. For dietary administration, a reduction from 0.1% to 0.025% has been shown to mitigate weight gain issues.[1] - Monitor animal health closely, including body weight and clinical pathology markers.
Variability in tumor response within the same treatment group.	Inconsistent drug administration. Differences in tumor establishment among animals.	- Ensure accurate and consistent dosing for all animals. - Randomize animals into treatment and control groups after tumors have become palpable and reached a consistent size.

Data Presentation

Table 1: In Vitro Efficacy of **Enigmol** in Various Cancer Cell Lines

Cell Line	Cancer Type	IC50 (24h)	Reference
HT29	Colon Cancer	~8 μ M	[1]
DU145	Prostate Cancer	~8 μ M	[1]
PC-3	Prostate Cancer	10.3 $\pm$ 0.2 μ M	[3]
LNCaP	Prostate Cancer	9.7 $\pm$ 0.3 μ M	[3]
HL60	Leukemia	8 - 12 μ M	[1]
MCF-7	Breast Cancer	8 - 12 μ M	[1]

Table 2: In Vivo Efficacy and Dosing of **Enigmol** in Mouse Models

Cancer Model	Administration Route	Dosage	Treatment Duration	Outcome	Reference
Min Mice (Intestinal)	Dietary	0.025% (w/w)	45 days	~50% reduction in intestinal tumors	[1][2]
DU145 Xenograft (Prostate)	Intraperitoneal (i.p.)	8 mg/kg/day	5 days	$\geq$ 50% reduction in tumor size	[1]
PC-3 Xenograft (Prostate)	Oral Gavage	10 mg/kg/day	Until experiment termination	~50% reduction in tumor size	[1]

Experimental Protocols

1. In Vitro Cytotoxicity Assay (WST-1 Assay)

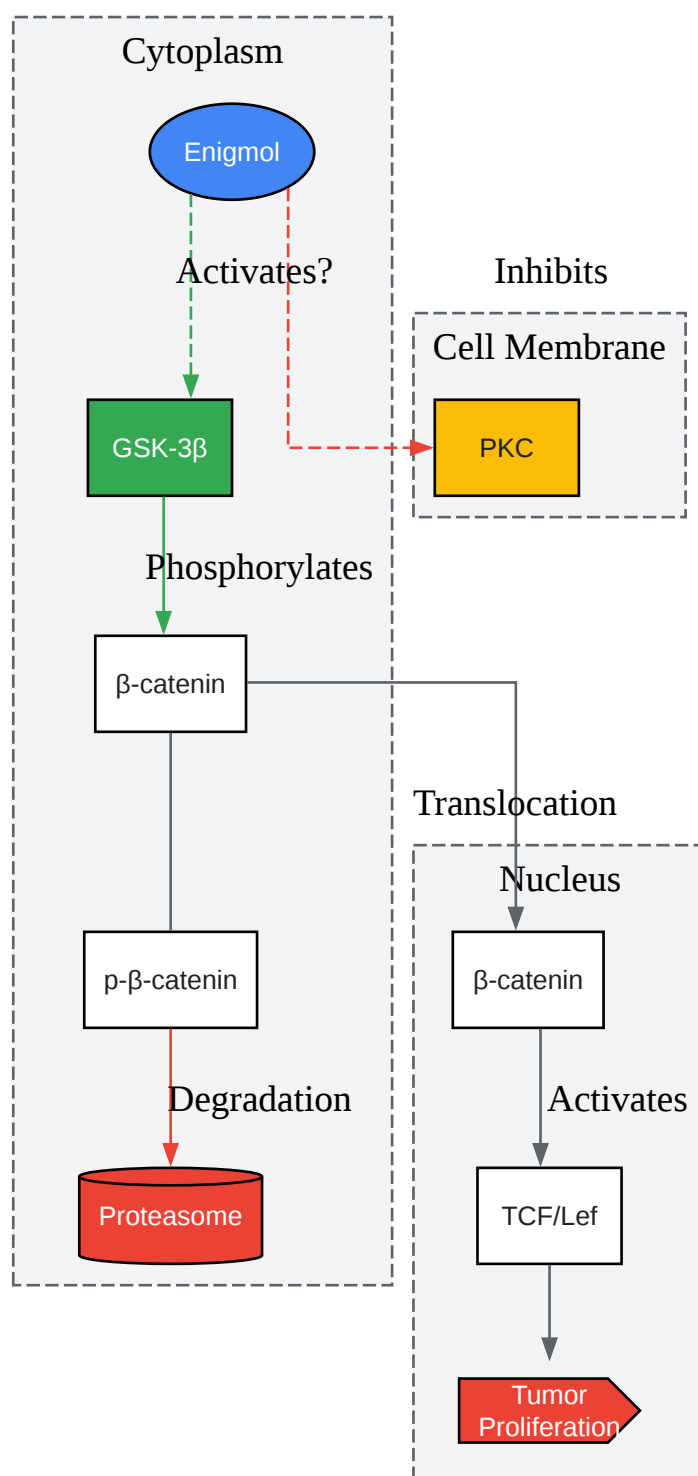
- **Cell Seeding:** Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- **Treatment:** Prepare serial dilutions of **Enigmol** in culture medium. Remove the old medium from the wells and add 100 µL of the **Enigmol**-containing medium to the respective wells. Include vehicle control wells.
- **Incubation:** Incubate the plate for 24, 48, or 72 hours at 37°C in a humidified incubator with 5% CO₂.
- **WST-1 Reagent Addition:** Add 10 µL of WST-1 reagent to each well and incubate for 1-4 hours.
- **Measurement:** Measure the absorbance at 450 nm using a microplate reader.
- **Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

2. In Vivo Xenograft Tumor Model

- **Cell Implantation:** Subcutaneously inject 5×10^6 prostate cancer cells (e.g., DU145 or PC-3) in 100 µL of PBS into the flanks of athymic nude mice.[\[1\]](#)
- **Tumor Growth and Group Assignment:** Allow tumors to grow until they are palpable. Measure tumor volume using calipers ($\text{Volume} = 0.5 \times \text{length} \times \text{width}^2$).[\[1\]](#) Once tumors reach a predetermined size, randomly assign mice to treatment and control groups (n=10-15 per group).[\[1\]](#)
- **Drug Administration:**
 - **Oral Gavage:** Dissolve **Enigmol** in a small amount of 100% ethanol and then dilute into olive oil. Administer the desired dose (e.g., 10 mg/kg) in a volume of 200 µL per mouse daily.[\[1\]](#)
 - **Intraperitoneal Injection:** Dissolve **Enigmol** in olive oil and administer the desired dose (e.g., 8 mg/kg) in a volume of 200 µL per mouse daily for the specified duration.[\[1\]](#)

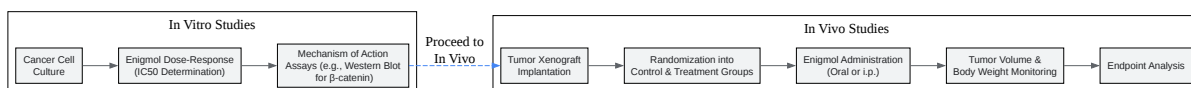
- **Monitoring:** Measure tumor volume twice a week. Monitor the body weight and overall health of the mice regularly.
- **Endpoint:** At the end of the study, euthanize the mice and excise the tumors for further analysis.

Visualizations



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Caption: Proposed signaling pathway for **Enigmol**'s anti-tumor activity.



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Caption: General experimental workflow for evaluating **Enigmol**.

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